Spectroscopic Data for 4-Isopropyl-2-methylthiazole: A Technical Guide

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Compound of Interest

Compound Name:	*4-Isopropyl-2-methylthiazole*
CAS No.:	*32272-52-9*
Cat. No.:	*B1597389*

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This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **4-Isopropyl-2-methylthiazole**. This document is intended for researchers, scientists, and professionals in drug development and flavor chemistry who utilize spectroscopic techniques for molecular characterization.

Introduction: The Molecular Profile of 4-Isopropyl-2-methylthiazole

4-Isopropyl-2-methylthiazole is a heterocyclic organic compound with the molecular formula $C_7H_{11}NS$.[1][2][3] It is recognized as a significant flavor component, contributing to the sensory profiles of various foods and beverages.[1] Accurate spectroscopic data is paramount for its unambiguous identification, quality control, and for understanding its chemical behavior in various matrices. This guide presents an in-depth analysis of its ^1H NMR, ^{13}C NMR, and mass spectra, providing the foundational data required for advanced research applications.

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The structural elucidation of **4-Isopropyl-2-methylthiazole** relies on the careful interpretation of its spectroscopic signatures. Each technique provides a unique piece of the structural puzzle, from the proton and carbon environments revealed by NMR to the fragmentation patterns dictated by the molecule's inherent bond strengths and weaknesses, as observed in mass spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the structure of organic molecules by mapping the chemical environments of hydrogen (^{1}H) and carbon (^{13}C) nuclei. The data presented here is based on spectra obtained in deuterated chloroform ($CDCl_3$).

^{1}H NMR Spectroscopy: Proton Environments and Couplings

The ^{1}H NMR spectrum of **4-Isopropyl-2-methylthiazole** is characterized by distinct signals corresponding to the methyl, isopropyl, and thiazole ring protons. The chemical shifts (δ) are reported in parts per million (ppm) relative to a reference standard.

Table 1: ^{1}H NMR Spectroscopic Data for **4-Isopropyl-2-methylthiazole**

Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Assignment
~6.69	Singlet	1H	-	H-5 (thiazole ring)
~3.29	Septet	1H	~6.9	-CH- (isopropyl)
~2.41	Singlet	3H	-	$-CH_3$ (at C-2)
~1.38	Doublet	6H	~6.9	$-CH(CH_3)_2$ (isopropyl)

Note: The chemical shifts are based on data from the Human Metabolome Database, acquired at 400 MHz in $CDCl_3$.[1] The multiplicities and coupling constants are assigned based on established principles of NMR spectroscopy.

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Expert Interpretation:

- Thiazole Proton (H-5): The singlet at approximately 6.69 ppm is characteristic of the lone proton on the thiazole ring. Its downfield shift is a result of the deshielding effect of the aromatic ring currents and the adjacent sulfur and nitrogen atoms.
- Isopropyl Group: The isopropyl group gives rise to a classic septet and doublet pattern. The methine proton (-CH-) appears as a septet around 3.29 ppm due to coupling with the six equivalent protons of the two methyl groups. These six methyl protons, in turn, appear as a doublet at approximately 1.38 ppm, being split by the single methine proton. The coupling constant for this interaction is typically around 6.9 Hz.
- Methyl Group (at C-2): The three protons of the methyl group attached to the C-2 position of the thiazole ring are chemically equivalent and do not have any adjacent protons to couple with, resulting in a sharp singlet at approximately 2.41 ppm.

Workflow for ^{1}H NMR Spectral Assignment

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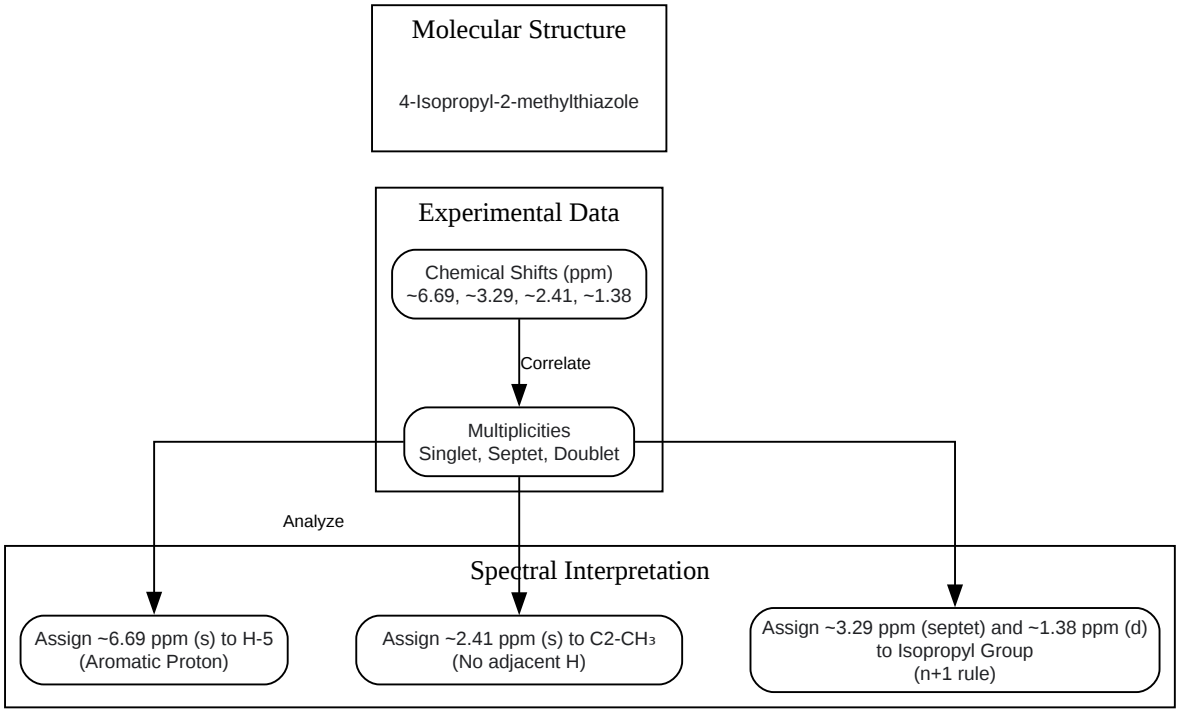

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Caption: Logical workflow for assigning ^{1}H NMR signals.

^{13}C NMR Spectroscopy: The Carbon Skeleton

The ^{13}C NMR spectrum provides information about the different carbon environments within the molecule.

Table 2: ^{13}C NMR Spectroscopic Data for **4-Isopropyl-2-methylthiazole**

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Chemical Shift (δ) ppm	Assignment
~177.39	C-2 (thiazole ring)
~152.04	C-4 (thiazole ring)
~111.73	C-5 (thiazole ring)
~33.28	-CH- (isopropyl)
~23.21	-CH(CH_3)$_2$ (isopropyl)
~17.04	-CH_3 (at C-2)

Note: The chemical shifts are based on data from the Human Metabolome Database, acquired at 22.53 MHz in $CDCl_3$.[1]

Expert Interpretation:

- Thiazole Carbons: The carbons of the thiazole ring are significantly deshielded and appear in the downfield region of the spectrum. The carbon atom C-2, situated between two heteroatoms (N and S), is the most deshielded, appearing at approximately 177.39 ppm. The C-4 carbon, also part of the double bond system and adjacent to nitrogen, resonates around 152.04 ppm. The C-5 carbon, bonded to a proton, is found further upfield at approximately 111.73 ppm.

- Isopropyl and Methyl Carbons: The aliphatic carbons of the isopropyl and methyl groups appear in the upfield region of the spectrum. The methine carbon of the isopropyl group is observed at approximately 33.28 ppm, while the two equivalent methyl carbons of the isopropyl group are found at around 23.21 ppm. The carbon of the methyl group at the C-2 position resonates at approximately 17.04 ppm.

Mass Spectrometry (MS): Fragmentation Analysis

Electron ionization mass spectrometry (EI-MS) provides valuable information about the molecular weight of a compound and its fragmentation pattern, which can be used to deduce its structure. The mass spectrum of **4-Isopropyl-2-methylthiazole** is characterized by a distinct molecular ion peak and several key fragment ions.[3]

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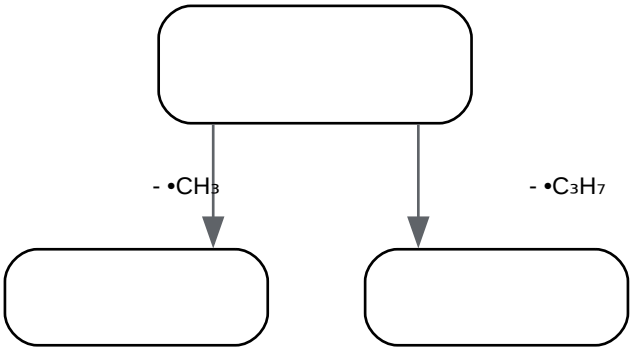
Table 3: Key Mass Spectrometry Data for **4-Isopropyl-2-methylthiazole**

m/z	Proposed Fragment Ion	Formula	Notes
141	$[C_7H_{11}NS]^{+\cdot}$	$C_7H_{11}NS$	Molecular Ion ($M^{+\cdot}$)
126	$[M - CH_3]^+$	C_6H_8NS	Loss of a methyl radical
98	$[M - C_3H_7]^+$	C_4H_4NS	Loss of an isopropyl radical
57	$[C_3H_5S]^+$	C_3H_5S	Cleavage of the thiazole ring

Expert Interpretation:

The mass spectrum displays a clear molecular ion peak at an m/z of 141, which corresponds to the molecular weight of **4-Isopropyl-2-methylthiazole**.[3] A prominent peak is observed at m/z 126, resulting from the loss of a methyl radical (•CH_3), a common fragmentation pathway for isopropyl-substituted compounds. The loss of the entire isopropyl radical (•C_3H_7) leads to the fragment ion at m/z 98. Further fragmentation of the thiazole ring can lead to various smaller ions, such as the one observed at m/z 57.

Proposed Mass Spectrometry Fragmentation Pathway



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Caption: Primary fragmentation pathways of **4-Isopropyl-2-methylthiazole**.

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Conclusion

The spectroscopic data presented in this guide provide a detailed and authoritative reference for the characterization of **4-Isopropyl-2-methylthiazole**. The ^{1}H and ^{13}C NMR data offer a complete map of the proton and carbon skeletons, while the mass spectrum confirms the molecular weight and reveals key fragmentation pathways. This information is crucial for scientists engaged in the synthesis, analysis, and application of this important flavor compound.

References

- Buttery, R. G., & Ling, L. C. (1973). Mass spectra of some alkylthiazoles. Journal of Agricultural and Food Chemistry, 21(4), 745–746. Available at: [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 61808, 2-Isopropyl-4-methylthiazole. Retrieved from [Link]
- National Institute of Standards and Technology. (n.d.). Thiazole, 4-methyl-2-(1-methylethyl)-. In NIST Chemistry WebBook. Retrieved from [Link]
- Yeast Metabolome Database. (n.d.). 2-Isopropyl-4-methylthiazole (YMDB01496). Retrieved from [Link]
- PubChemLite. (n.d.). 2-isopropyl-4-methylthiazole (C7H11NS). Retrieved from [Link]

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Sources

- 1. 2-Isopropyl-4-methylthiazole | C7H11NS | CID 61808 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 2-isopropyl-4-methylthiazole (C7H11NS) [pubchemlite.lcsb.uni.lu]
- 3. Thiazole, 4-methyl-2-(1-methylethyl)- [webbook.nist.gov]

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